

Personal protective equipment for handling 4-Bromo-2-fluoro-3-methylpyridine

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Compound of Interest

Compound Name: *4-Bromo-2-fluoro-3-methylpyridine*

Cat. No.: *B151843*

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Essential Safety and Handling Guide for 4-Bromo-2-fluoro-3-methylpyridine

This guide provides crucial safety and logistical information for the handling and disposal of **4-Bromo-2-fluoro-3-methylpyridine**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring personal and environmental safety.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Bromo-2-fluoro-3-methylpyridine** is presented below.

Property	Value
Molecular Formula	C ₆ H ₅ BrFN
Molecular Weight	190.01 g/mol
CAS Number	128071-79-4
Appearance	Not specified, likely a liquid or solid
Boiling Point	Not specified
Melting Point	Not specified
Flash Point	Not specified

Hazard Identification and GHS Classification

4-Bromo-2-fluoro-3-methylpyridine is classified with the following hazards according to the Globally Harmonized System (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation [1]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation [1]

Signal Word: Warning[\[1\]](#)

Pictograms:

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory for handling **4-Bromo-2-fluoro-3-methylpyridine**. All operations should be conducted in a well-ventilated area,

preferably within a certified chemical fume hood.[2]

PPE Category	Equipment	Specifications and Recommendations
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles should always be worn. A face shield is required when handling larger quantities or when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended.[2] Always check the manufacturer's glove compatibility chart. Do not use latex gloves as they offer poor protection against many organic solvents.[3]
Body Protection	Laboratory Coat	A fully buttoned, chemical-resistant lab coat should be worn to protect against skin contact.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator with an appropriate cartridge if working outside of a fume hood or if ventilation is inadequate.

Experimental Protocols

1. Safe Handling Protocol:

- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before starting any work.

- Ensure that a designated work area within a certified chemical fume hood is prepared.
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before introducing the **4-Bromo-2-fluoro-3-methylpyridine**.

• Handling:

- Don the appropriate PPE as specified in the table above.
- Conduct all manipulations of **4-Bromo-2-fluoro-3-methylpyridine** within the fume hood to minimize inhalation exposure.
- Use compatible labware (e.g., glass, PTFE) to avoid degradation of equipment and contamination of the chemical.
- Keep containers tightly closed when not in use.

• Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Properly dispose of all waste as outlined in the disposal plan.
- Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly with soap and water.

2. Spill Response Protocol:

• Evacuation:

- Immediately alert others in the vicinity and evacuate the area if the spill is large or if you are unsure how to handle it.

• Containment (for small, manageable spills):

- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.

- Do not use combustible materials like paper towels to absorb the spill.
- Cleanup:
 - Carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a designated, labeled hazardous waste container.
- Decontamination:
 - Decontaminate the spill area with a suitable solvent (e.g., soap and water), collecting the cleaning materials as hazardous waste.
- Reporting:
 - Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

Operational and Disposal Plans

Storage:

- Store **4-Bromo-2-fluoro-3-methylpyridine** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)
- The storage container should be tightly sealed and clearly labeled with the chemical name and associated hazards.

Disposal:

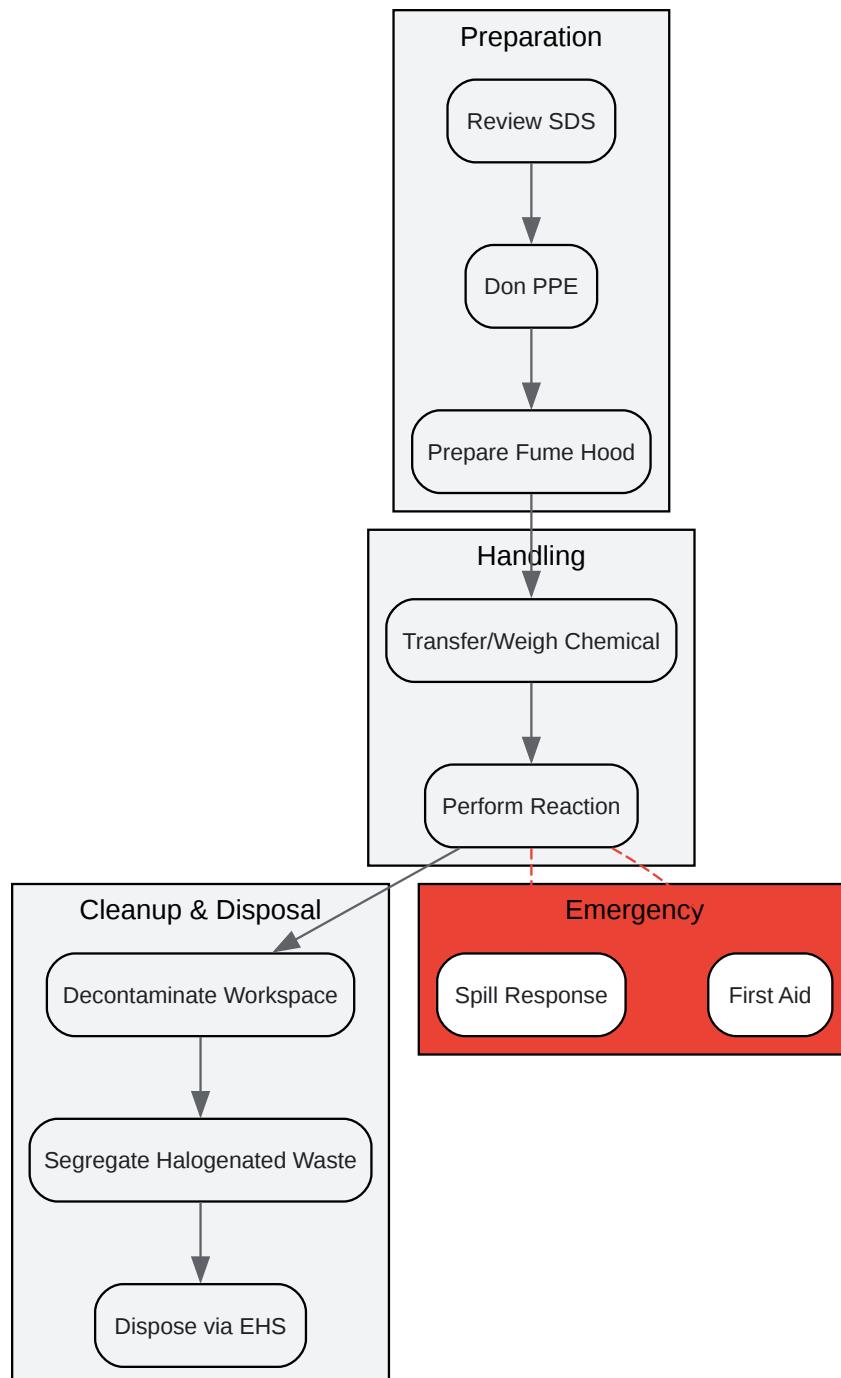
The proper disposal of halogenated aromatic compounds is critical to prevent environmental contamination.[\[4\]](#)

- Waste Segregation:
 - All waste containing **4-Bromo-2-fluoro-3-methylpyridine** must be collected in a dedicated and clearly labeled hazardous waste container for halogenated organic waste.[\[4\]](#)

- Do not mix halogenated waste with non-halogenated waste.[\[4\]](#)
- Container Management:
 - The waste container must be made of a compatible material, kept tightly closed when not in use, and stored in a designated satellite accumulation area.
- Disposal Procedure:
 - Follow your institution's established procedures for the disposal of hazardous chemical waste.
 - Contact your institution's EHS department to arrange for the pickup and disposal of the waste.

Safe Handling Workflow

Workflow for Handling 4-Bromo-2-fluoro-3-methylpyridine

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Caption: A logical workflow for the safe handling of **4-Bromo-2-fluoro-3-methylpyridine**.

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